

Application Note: FTIR Analysis of Methyl O-acetylricinoleate Functional Groups

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Compound of Interest

Compound Name: Methyl O-acetylricinoleate

CAS No.: 4648-28-6

Cat. No.: B1237950

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methyl O-acetylricinoleate is a derivative of castor oil, a valuable renewable resource in the chemical and pharmaceutical industries. The acetylation of the hydroxyl group and methylation of the carboxylic acid group of ricinoleic acid alter its physicochemical properties, making it suitable for a variety of applications, including as a lubricant, plasticizer, and an intermediate in the synthesis of other valuable compounds. Fourier-Transform Infrared (FTIR) spectroscopy is a rapid, non-destructive, and highly effective analytical technique for the characterization of **methyl O-acetylricinoleate**. It provides detailed information about the molecular structure by identifying the functional groups present in the molecule. This application note provides a detailed protocol for the FTIR analysis of **methyl O-acetylricinoleate** and a comprehensive guide to the interpretation of its spectrum.

Data Presentation: Summary of FTIR Peak Assignments

The FTIR spectrum of **methyl O-acetylricinoleate** is characterized by the presence of specific absorption bands corresponding to the vibrations of its constituent functional groups. The table below summarizes the key vibrational frequencies and their assignments.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Intensity
~2927	C-H asymmetric stretching	-CH ₂ -	Strong
~2856	C-H symmetric stretching	-CH ₂ -	Strong
~1740	C=O stretching	Ester (methyl ester)	Strong
~1735	C=O stretching	Ester (acetate)	Strong
~1460	C-H bending (scissoring)	-CH ₂ -	Medium
~1370	C-H bending (symmetric)	-CH ₃	Medium
~1240	C-O stretching	Acetate	Strong
~1170	C-O stretching	Methyl Ester	Strong
~1016	C-O stretching	Medium	
~725	C-H rocking	-(CH ₂) _n -	Weak

Experimental Protocols

A detailed methodology for the FTIR analysis of **methyl O-acetylricinoleate** is provided below. This protocol is designed to ensure the acquisition of high-quality, reproducible spectra.

Method 1: Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

This is the recommended method for rapid and straightforward analysis of liquid samples like **methyl O-acetylricinoleate**.

Materials and Equipment:

- FTIR Spectrometer equipped with an ATR accessory (e.g., Diamond or ZnSe crystal)
- **Methyl O-acetylricinoleate** sample
- Pipette or dropper
- Solvent for cleaning (e.g., isopropanol or ethanol)
- Lint-free wipes

Protocol:

- Instrument Preparation:
 - Ensure the FTIR spectrometer and ATR accessory are powered on and have reached thermal equilibrium.
 - Perform a background scan to capture the spectrum of the ambient environment. This will be subtracted from the sample spectrum.
- Sample Application:
 - Using a clean pipette or dropper, place a small drop of **methyl O-acetylricinoleate** onto the center of the ATR crystal, ensuring the crystal surface is completely covered.
- Spectrum Acquisition:
 - Acquire the FTIR spectrum of the sample. A typical measurement would involve co-adding 16 or 32 scans at a resolution of 4 cm^{-1} over the range of $4000\text{-}400\text{ cm}^{-1}$.
- Data Analysis:
 - Process the acquired spectrum by performing a background subtraction and, if necessary, an ATR correction.

- Identify the characteristic absorption peaks and compare them to the data presented in the summary table for functional group assignment.
- Cleaning:
 - Thoroughly clean the ATR crystal after analysis. Wipe away the sample with a lint-free wipe and then clean the crystal with a wipe soaked in isopropanol or ethanol. Allow the crystal to dry completely before the next measurement.

Method 2: Transmission FTIR Spectroscopy

This method can also be used but requires the use of a liquid cell.

Materials and Equipment:

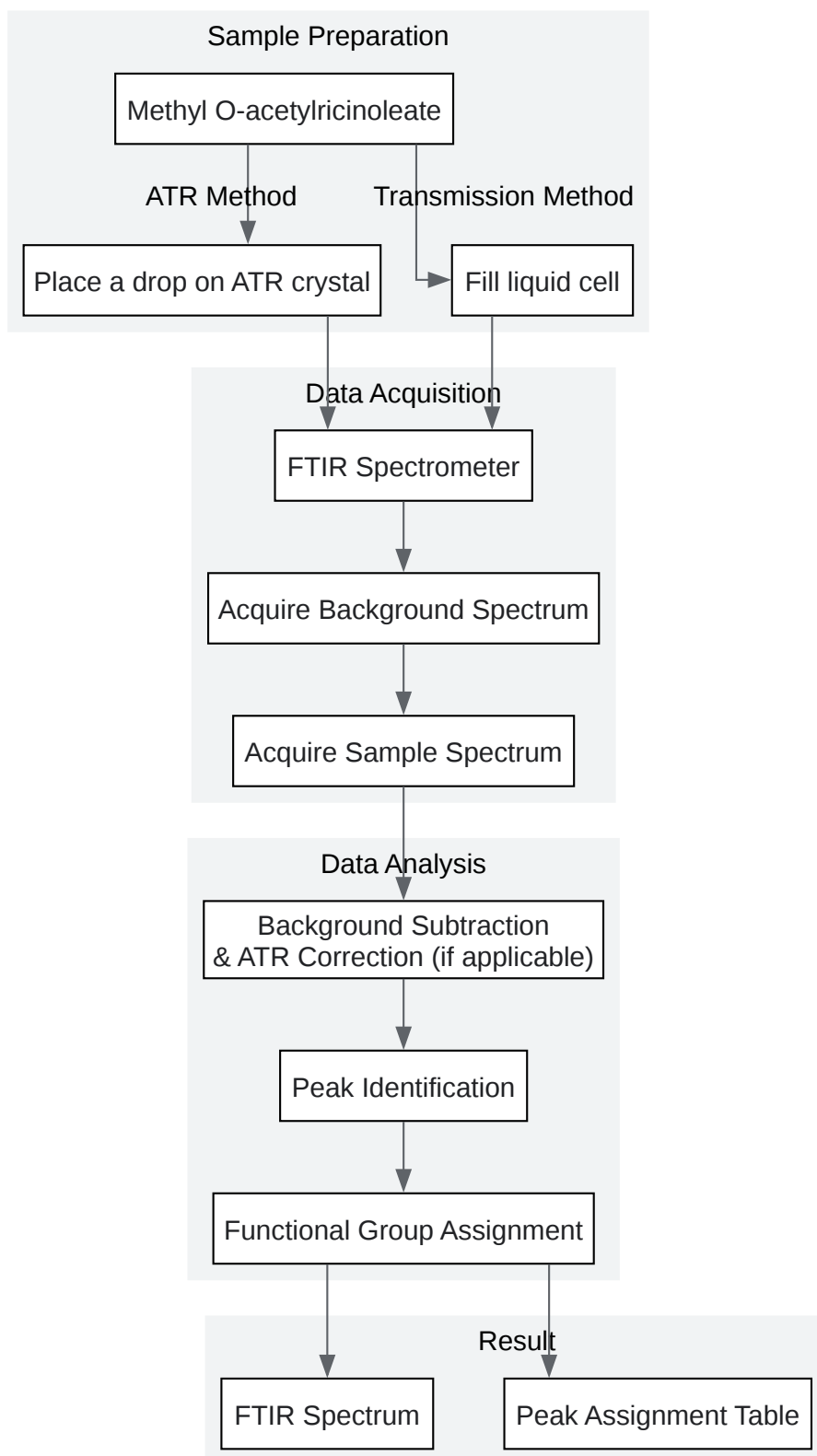
- FTIR Spectrometer
- Demountable or sealed liquid transmission cell with IR-transparent windows (e.g., NaCl or KBr)
- **Methyl O-acetylricinoleate** sample
- Pipette or syringe
- Solvent for cleaning (e.g., a non-polar organic solvent followed by a volatile solvent like hexane)
- Lint-free wipes

Protocol:

- Cell Preparation:
 - Ensure the liquid transmission cell windows are clean and free from any residues. If necessary, polish them with an appropriate polishing kit.
 - Assemble the cell, ensuring the desired path length is set if using a demountable cell.
- Sample Loading:

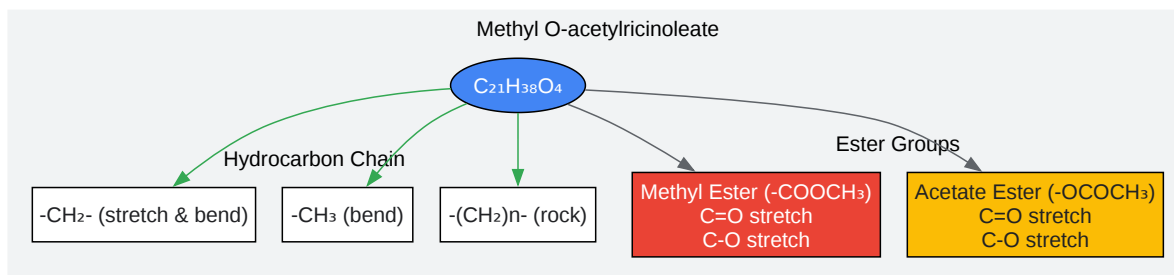
- Using a pipette or syringe, carefully inject the **methyl O-acetylricinoleate** sample into the cell until it is filled.
- Spectrum Acquisition:
 - Place the filled cell into the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum using an empty, clean cell of the same type.
 - Acquire the sample spectrum under the same conditions as the background scan (e.g., 16-32 scans, 4 cm⁻¹ resolution, 4000-400 cm⁻¹ range).
- Data Analysis:
 - Subtract the background spectrum from the sample spectrum to obtain the absorbance spectrum of the sample.
 - Identify and assign the characteristic absorption bands.
- Cleaning:
 - Disassemble the cell and thoroughly clean the windows with an appropriate solvent. Store the windows in a desiccator to prevent damage from moisture.

Mandatory Visualization



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Caption: Experimental workflow for FTIR analysis of **Methyl O-acetylricinoleate**.



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Caption: Key functional groups of **Methyl O-acetylricinoleate** identified by FTIR.

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